Dimethyl 9,10-Anthracenedicarboxylate: Technical Profile & Application Guide

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Compound of Interest

Compound Name:	*Dimethyl anthracene-9,10-dicarboxylate*
CAS No.:	*73016-10-1*
Cat. No.:	*B3056639*

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Executive Technical Summary

Dimethyl 9,10-anthracenedicarboxylate is a bifunctional anthracene derivative characterized by its planar aromatic core and two sterically crowded ester groups at the peri-positions. Unlike simple anthracene derivatives, the steric hindrance between the ester carbonyls and the C1/C4/C5/C8 protons forces the ester groups to rotate out of the aromatic plane (dihedral angle ~60°). This structural twist decouples the carbonyl

-system from the anthracene core, significantly influencing its photophysical properties and solid-state packing.

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Property	Data / Description
CAS Number	73016-10-1
IUPAC Name	Dimethyl anthracene-9,10-dicarboxylate
Molecular Formula	C H O
Molecular Weight	294.30 g/mol
Appearance	Yellow crystalline solid
Solubility	Soluble in CHCl , DMSO, DMF, Toluene; Insoluble in Water
Absorption ( )	~360–400 nm (Vibronic structure depends on solvent)
Emission ( )	~430–460 nm (Blue fluorescence)
Key Application	MOF Linker Precursor, Scintillator, DNA Intercalator Probe

Chemical Synthesis & Production Protocols

Strategic Analysis of Synthetic Routes

While direct esterification of 9,10-anthracenedicarboxylic acid is possible, the commercial availability of the acid is often limited or expensive. The most robust, "self-validating" laboratory route proceeds via the 9,10-dibromoanthracene intermediate. This pathway allows for rigorous purification at the bromide stage, ensuring high-purity downstream products essential for optical applications.

Optimized Synthesis Protocol (Step-by-Step)

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Prerequisites: Inert atmosphere (

or Ar), anhydrous solvents.

Step 1: Bromination of Anthracene

- Reagents: Anthracene (1.0 eq), Bromine (

  , 2.2 eq),

  or

  .
- Procedure:
  - Dissolve anthracene in

    .
  - Add

    dropwise at 0°C to prevent over-bromination.
  - Stir at room temperature for 2 hours. The product precipitates as yellow needles.
  - Purification: Recrystallize from toluene.
  - Yield: >90% of 9,10-Dibromoanthracene.

Step 2: Lithiation and Carboxylation (The Critical Step)

- Reagents: 9,10-Dibromoanthracene,

  -Butyllithium (

  -BuLi, 2.5 eq), Dry Ether or THF, Dry

  (gas or solid).
- Procedure:
  - Suspend 9,10-dibromoanthracene in anhydrous ether under Argon.

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- Cool to 0°C and slowly add

  -BuLi. The solution will turn homogenous and likely fluorescent/colored (dilithio species).
- Stir for 1 hour.
- Pour the reaction mixture onto an excess of crushed Dry Ice (

). Mechanism: The nucleophilic aryl-lithium attacks the electrophilic carbon of

  .
- Acidify with dilute HCl to precipitate 9,10-Anthracenedicarboxylic acid.

Step 3: Esterification

- Reagents: 9,10-Anthracenedicarboxylic acid, Thionyl Chloride (

  ), Methanol (

).
- Procedure:
  - Reflux the acid in excess

    (with a drop of DMF as catalyst) for 3 hours to form the diacid chloride.
  - Remove excess

    under vacuum.
  - Dissolve the residue in dry

    and add excess Methanol.
  - Reflux for 2 hours.
  - Workup: Wash with

    (aq), dry over

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, and concentrate.

- Final Purification: Column chromatography (Silica, Hexane:EtOAc) or recrystallization from Methanol/Chloroform.

Synthesis Workflow Diagram



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Figure 1: Step-wise synthetic pathway from anthracene to the dimethyl ester target.[1]

Photophysical Properties & Mechanism

Absorption and Emission

The anthracene core is a classic fluorophore. However, the 9,10-substitution pattern is critical.

- Absorption: The

  transition typically occurs around 350–400 nm. The vibrational structure (0-0, 0-1, 0-2 bands) is often preserved but can be broadened by the interaction with the ester carbonyls.

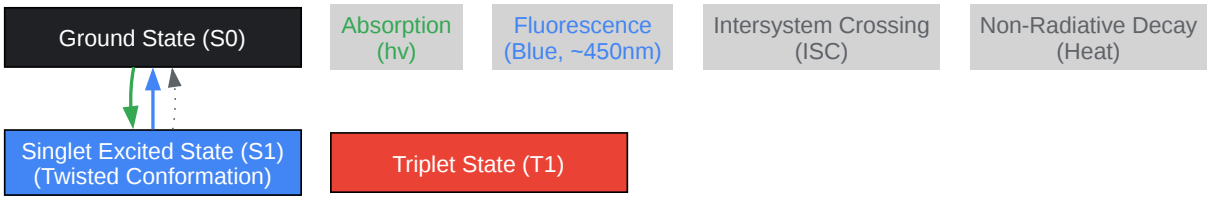
- Fluorescence: Emission is in the blue region (430–460 nm).

- The "Twist" Effect: Due to steric hindrance with the peri-hydrogens (H1, H4, H5, H8), the ester groups cannot lie coplanar with the ring. This orthogonal geometry reduces the conjugation of the carbonyls with the

  -system. Consequently, the quantum yield (QY) is often maintained at a moderate-to-high level because the "energy sink" effect of the carbonyls is electronically decoupled.

Jablonski Diagram & Energy Transfer

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Figure 2: Jablonski diagram illustrating the excitation and relaxation pathways. Note the twisted conformation in the excited state.

Applications in Drug Development & Materials

DNA Intercalation & Cytotoxicity

Planar anthracene derivatives are renowned DNA intercalators.

- Mechanism: The planar aromatic surface inserts between DNA base pairs (

  -stacking).

- Ester Function: While the acid form is anionic at physiological pH (repelled by the DNA backbone), the dimethyl ester is neutral and lipophilic. This allows it to permeate cell membranes more effectively. Once intracellular, it may act as a prodrug, hydrolyzed by esterases to the active dicarboxylate species or bind directly via hydrophobic interactions.

- Research Utility: Used as a fluorescent probe to study DNA binding dynamics or as a scaffold for developing bis-intercalators (by linking two anthracene units).

Metal-Organic Frameworks (MOFs)

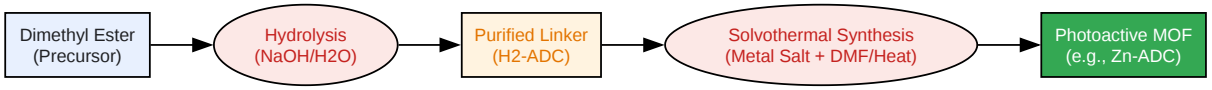
The dimethyl ester is the primary precursor for synthesizing high-purity Anthracene-9,10-dicarboxylate (ADC) linkers for MOFs.

- Role: The rigid, linear geometry of the 9,10-linker creates MOFs with large pore apertures.

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- Photochromism: MOFs containing ADC often exhibit photo-induced electron transfer, leading to color changes (photochromism) useful in sensing and optical switching.

Application Workflow: MOF Synthesis



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Figure 3: Workflow for converting the dimethyl ester into functional Metal-Organic Frameworks.

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